

Essential Safety and Operational Guide for Handling Caltractin (Centrin)

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Compound of Interest

Compound Name: *caltractin*

Cat. No.: *B1168705*

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This document provides immediate safety, handling, and disposal protocols for **Caltractin**, also known as Centrin. **Caltractin** is a calcium-binding phosphoprotein that is a structural component of the centrosome in eukaryotic cells and is involved in centriole duplication.^[1] As a biological material, it is not considered hazardous under normal laboratory conditions. However, standard laboratory best practices should always be observed.

Personal Protective Equipment (PPE)

Standard laboratory personal protective equipment is required to prevent contamination of the product and to ensure personal safety.

PPE Category	Item	Specification	Rationale
Eye Protection	Safety glasses	ANSI Z87.1-rated	Protects eyes from splashes of solutions.
Hand Protection	Disposable gloves	Nitrile or latex	Prevents contamination of the protein sample and protects the user from buffers and reagents.
Body Protection	Laboratory coat	Standard	Protects skin and personal clothing from spills.

Operational Plan: Handling and Storage

Handling Purified **Caltractin**: Purified **caltractin** is typically supplied as a lyophilized powder or a frozen solution.

- Reconstitution: If lyophilized, briefly centrifuge the vial to ensure the powder is at the bottom. Reconstitute with sterile, distilled water or a recommended buffer to a concentration of 0.1 to 1.0 mg/mL.^[2] Avoid vortexing, as this can denature the protein.^[3]
- Aliquoting: To avoid repeated freeze-thaw cycles that can damage the protein, it is recommended to aliquot the reconstituted solution into single-use volumes.^[2]
- Use of Carrier Proteins: For long-term storage of dilute solutions (<0.5 mg/mL), the addition of a carrier protein, such as 0.1% Bovine Serum Albumin (BSA), can help prevent loss of protein due to binding to the storage vial.^[2]

Storage of Purified **Caltractin**: Proper storage is crucial to maintain the integrity and activity of the protein.

Form	Short-Term Storage	Long-Term Storage
Lyophilized Powder	4°C	-20°C or -80°C
Reconstituted Solution	4°C for 2-4 weeks ^[4]	-20°C or -80°C in aliquots ^[5]

Experimental Protocol: Purification of Recombinant His-Tagged Caltractin

This protocol outlines a general method for the expression and purification of recombinant human **Caltractin** (Centrin 2) from *E. coli*.

1. Expression:

- Transform *E. coli* (e.g., BL21(DE3) strain) with an expression vector containing the human CETN2 gene fused to a polyhistidine (His) tag.
- Grow the transformed cells in a suitable medium (e.g., LB broth with the appropriate antibiotic) at 37°C with shaking until the optical density at 600 nm (OD600) reaches 0.6-0.8.

- Induce protein expression by adding Isopropyl β -D-1-thiogalactopyranoside (IPTG) to a final concentration of 0.5-1 mM.
- Continue to incubate the culture at a lower temperature (e.g., 18-25°C) for several hours to overnight to enhance the yield of soluble protein.

2. Cell Lysis:

- Harvest the bacterial cells by centrifugation.
- Resuspend the cell pellet in a lysis buffer (e.g., 20 mM Tris-HCl pH 8.0, 0.1 M NaCl, 10% glycerol, 1 mM DTT)[5] supplemented with a protease inhibitor cocktail.
- Lyse the cells using sonication or a French press on ice.
- Clarify the lysate by centrifugation to pellet the cell debris.

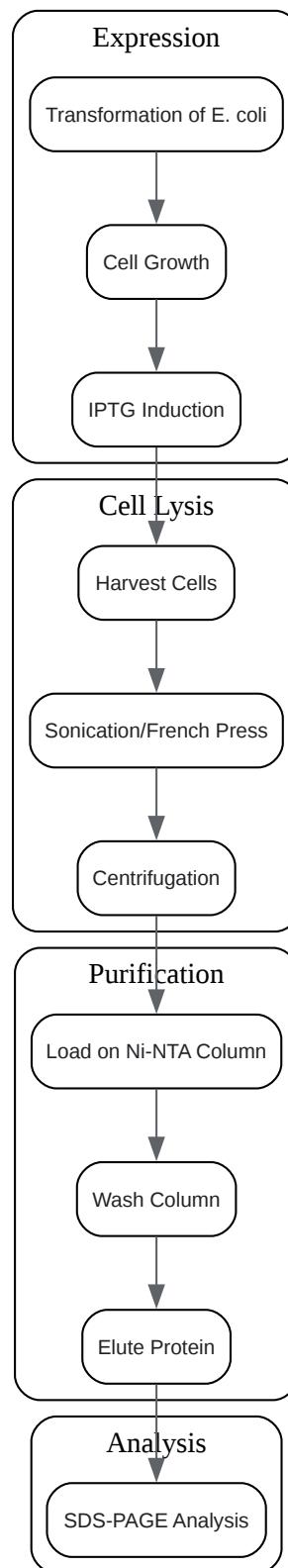
3. Affinity Chromatography:

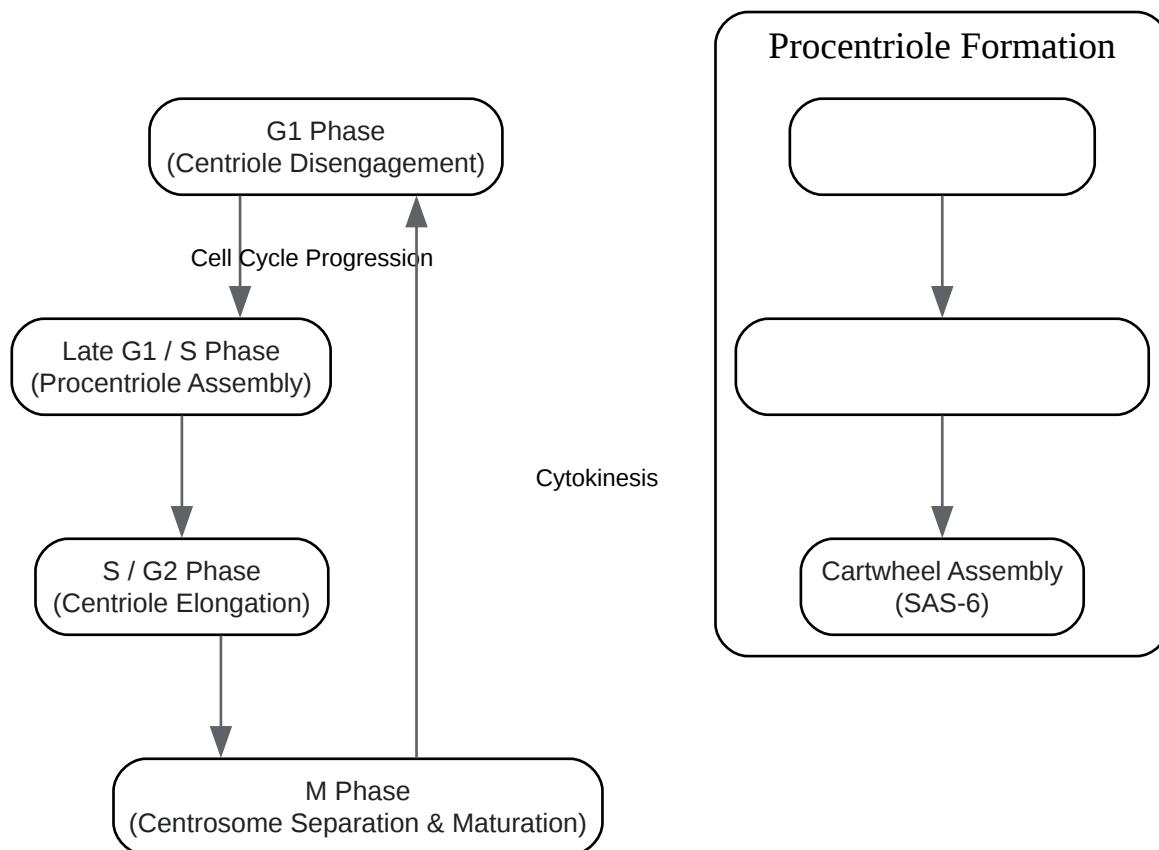
- Load the clarified supernatant onto a Nickel-NTA (Ni-NTA) affinity column pre-equilibrated with the lysis buffer.
- Wash the column with a wash buffer (lysis buffer with a low concentration of imidazole, e.g., 20 mM) to remove non-specifically bound proteins.
- Elute the His-tagged **Caltractin** from the column using an elution buffer containing a higher concentration of imidazole (e.g., 250-500 mM).

4. Purity Analysis:

- Analyze the eluted fractions by SDS-PAGE to confirm the purity and molecular weight of the recombinant **Caltractin** (predicted molecular weight for human Centrin 2 is approximately 22 kDa).[4][5]

Below is a workflow diagram for the purification process.





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- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling Caltractin (Centrin)]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1168705#personal-protective-equipment-for-handling-caltractin>

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